

Application Notes and Protocols: Safe Handling and Storage of Dimethyl 3-hydroxyphthalate

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Compound of Interest

Compound Name: **Dimethyl 3-hydroxyphthalate**

Cat. No.: **B1315018**

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures and safety information for the handling and storage of **Dimethyl 3-hydroxyphthalate** (CAS No: 36669-02-0). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

Chemical and Physical Properties

Dimethyl 3-hydroxyphthalate is an organic compound used as a reactant in chemical syntheses, including the preparation of proteolysis targeting chimeras (PROTACs).^[1] Understanding its properties is essential for safe handling.

Property	Value	Reference
Molecular Formula	C10H10O5	[2]
Molecular Weight	210.18 g/mol	[2]
IUPAC Name	dimethyl 3-hydroxybenzene-1,2-dicarboxylate	[2]
Synonyms	Dimethyl 3-hydroxybenzene-1,2-dicarboxylate; 3-Hydroxyphthalic acid dimethyl ester	[1][2]

Safety and Hazard Information

Dimethyl 3-hydroxyphthalate is classified as an irritant. The following GHS hazard statements apply:

- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[2][3]
- H335: May cause respiratory irritation.[2][3]

Signal Word: Warning

It is imperative to handle this chemical with appropriate personal protective equipment and in a well-ventilated area.

Personal Protective Equipment (PPE)

To minimize exposure risk, the following PPE should be worn at all times when handling **Dimethyl 3-hydroxyphthalate**:

- Eye Protection: Wear chemical safety goggles or a face shield.[4]
- Hand Protection: Use chemically resistant gloves, such as nitrile rubber.[5][6] Inspect gloves for integrity before each use.[5]
- Skin and Body Protection: A lab coat or other protective clothing is required to prevent skin contact.[4][7]
- Respiratory Protection: If working outside of a fume hood or in a poorly ventilated area, a NIOSH-approved respirator may be necessary.[7]

Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is essential to prevent accidents and maintain chemical stability.

4.1 Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[6][7]
- Avoid direct contact with skin and eyes.[5][7]
- Do not inhale dust, fumes, or vapors.[7]
- Wash hands thoroughly after handling.[5]
- Keep the container tightly closed when not in use.[5][6]

4.2 Storage:

- Store in a cool, dry, and well-ventilated place.[4][5]
- Keep containers tightly sealed to prevent contamination and leakage.[5][6]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[4]

4.3 Spill and Waste Disposal:

- In case of a spill, absorb the material with an inert absorbent such as sand or vermiculite.[6]
- Collect the absorbed material in a sealed container for proper disposal as hazardous waste.
[7]
- Do not allow the product to enter drains or waterways.[5][7]
- Dispose of waste in accordance with local, state, and federal regulations.

Emergency Procedures

5.1 Eye Contact:

- Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4]
- Seek immediate medical attention.[5]

5.2 Skin Contact:

- Remove contaminated clothing.[\[4\]](#)
- Wash the affected area with soap and plenty of water.[\[7\]](#)
- If skin irritation occurs, seek medical attention.

5.3 Inhalation:

- Move the affected person to fresh air.[\[7\]](#)
- If breathing is difficult, provide oxygen. If not breathing, give artificial respiration.[\[7\]](#)
- Seek medical attention.

5.4 Ingestion:

- Do not induce vomiting.
- Rinse mouth with water.[\[7\]](#)
- Never give anything by mouth to an unconscious person.[\[7\]](#)
- Seek immediate medical attention.

Experimental Protocols

The following is a representative protocol for a reaction involving **Dimethyl 3-hydroxyphthalate**. All steps should be performed in a chemical fume hood while wearing appropriate PPE.

6.1 Synthesis of a PROTAC Precursor

This protocol describes a step in the synthesis of a proteolysis targeting chimera, a common application for this compound.[\[1\]](#)

Materials:

- **Dimethyl 3-hydroxyphthalate**
- Anhydrous N,N-Dimethylformamide (DMF)
- Potassium carbonate (K₂CO₃)
- Alkyl halide (e.g., 1-bromo-3-chloropropane)
- Nitrogen or Argon gas supply
- Round-bottom flask
- Magnetic stirrer and stir bar
- Heating mantle with temperature control
- Standard laboratory glassware for workup and purification

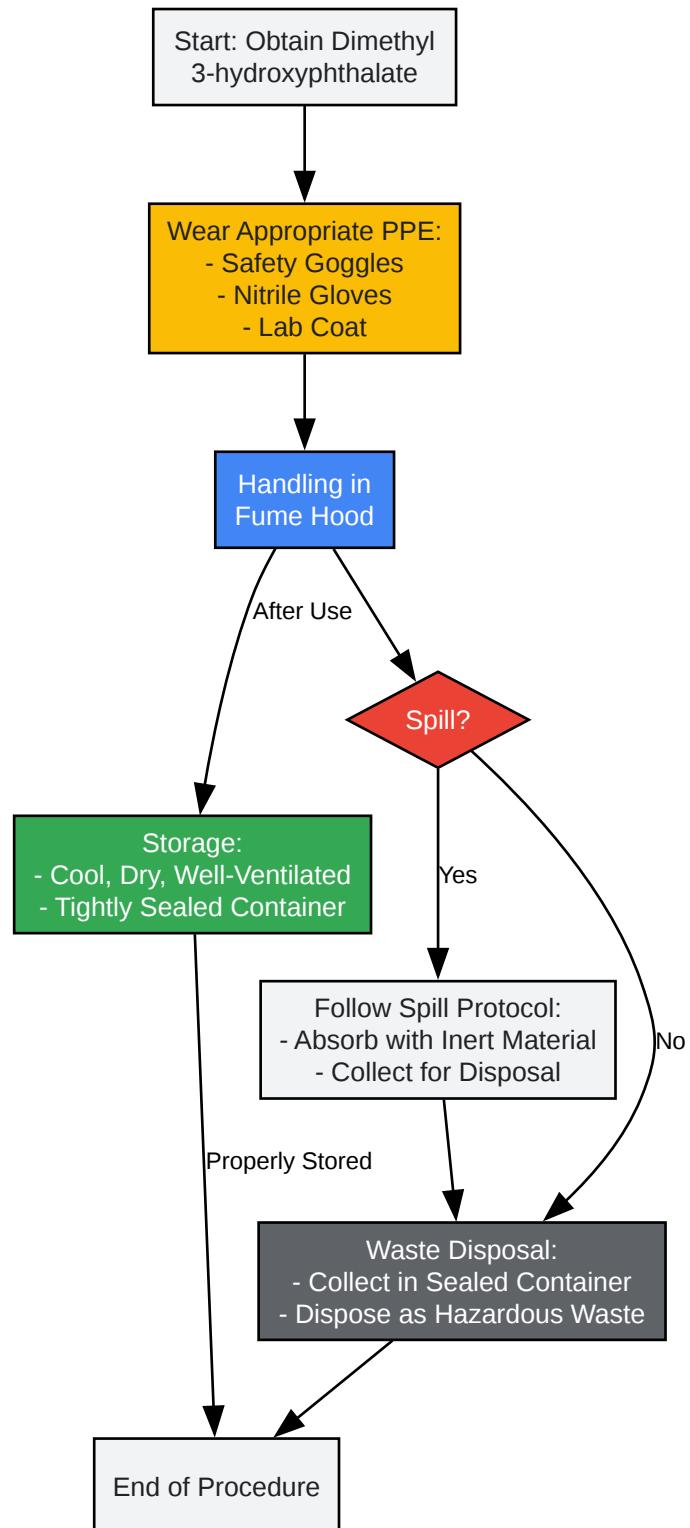
Procedure:

- Set up a dry round-bottom flask equipped with a magnetic stir bar and a nitrogen/argon inlet.
- Add **Dimethyl 3-hydroxyphthalate** (1.0 eq) to the flask.
- Add anhydrous DMF to dissolve the starting material.
- Add potassium carbonate (1.5 eq) to the reaction mixture.
- Stir the mixture at room temperature for 15 minutes.
- Slowly add the alkyl halide (1.1 eq) to the reaction mixture.
- Heat the reaction to the desired temperature (e.g., 60 °C) and monitor by TLC or LC-MS.
- Upon completion, cool the reaction to room temperature.
- Quench the reaction by slowly adding water.
- Extract the product with a suitable organic solvent (e.g., ethyl acetate).

- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography.

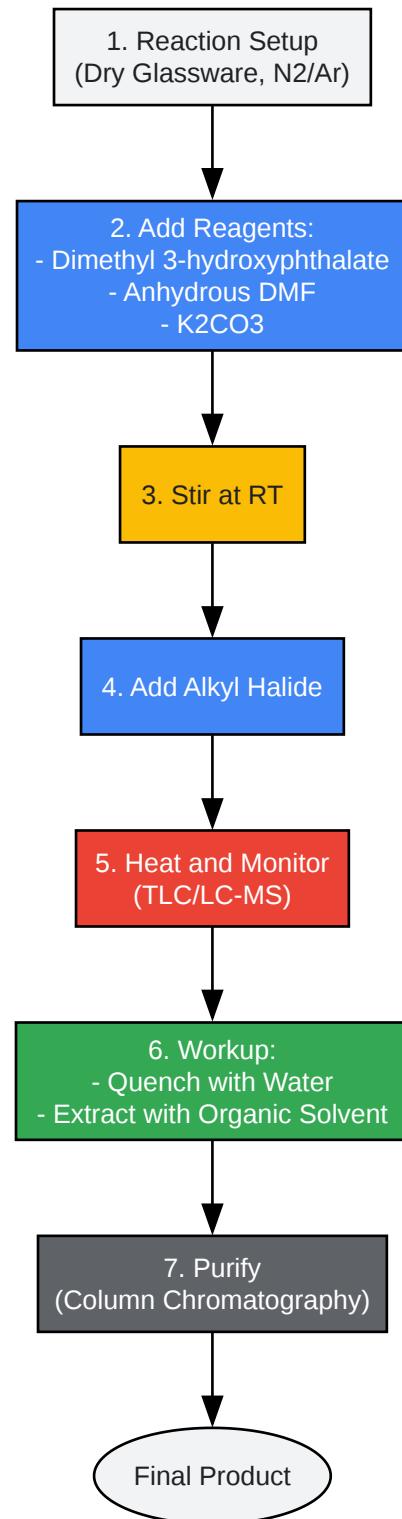
Diagrams

Safe Handling and Storage of Dimethyl 3-hydroxyphthalate

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Caption: Workflow for safe handling and storage.

Synthesis Protocol Workflow

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Caption: Experimental workflow for synthesis.

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